

Application Note: Analytical Characterization of 2-[2-(2-Methoxyethoxy)ethoxy]-5-methylphenylamine

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Compound of Interest

Compound Name:	2-[2-(2-Methoxyethoxy)ethoxy]-5-methylphenylamine
CAS No.:	946728-23-0
Cat. No.:	B3172467

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Executive Summary

This application note details the rigorous analytical characterization of **2-[2-(2-Methoxyethoxy)ethoxy]-5-methylphenylamine** (hereafter referred to as MEMPA). This molecule represents a critical hybrid class of chemical intermediates: an aniline derivative functionalized with a discrete polyethylene glycol (PEG) tail.

Such compounds are frequently utilized as:

- **Linkers in Antibody-Drug Conjugates (ADCs):** The PEG chain improves solubility and reduces aggregation.
- **Dye Intermediates:** The aniline core serves as a diazo component, while the ether tail modifies solubility and substantivity.
- **Specialty Monomers:** For polyurethanes or polyamides requiring internal plasticization.

Analytical Challenges

The dual nature of MEMPA presents specific challenges:

- **Amphiphilicity:** The hydrophobic toluene core contrasts with the hydrophilic PEG tail, complicating solvent selection for chromatography.
- **Chromophore Ambiguity:** The PEG chain lacks UV absorption, relying entirely on the aniline core for detection, which necessitates high-sensitivity PDA or Mass Spectrometry.
- **Basicity:** The amine function requires careful pH control to prevent peak tailing due to silanol interactions in HPLC.

Structural & Physicochemical Profile

Before instrumental analysis, a theoretical understanding of the molecule is required to select appropriate solvents and columns.

Feature	Description	Analytical Implication
Core Scaffold	2-Alkoxy-5-methylaniline	Weak base; UV active (nm).
Tail	Diethylene glycol monomethyl ether	Hydrophilic; No UV activity; distinct NMR signature (ppm).
LogP (Calc)		Moderately lipophilic; suitable for Reverse Phase (RP) HPLC.
pKa (Calc)	(Aniline N)	Mobile phase pH must be acidic () or basic () to control ionization.
Physical State	Likely Oil or Low-Melting Solid	Handling requires weighing by difference or volumetric dilution.

Protocol A: High-Performance Liquid Chromatography (HPLC-PDA-MS)

Objective: Determination of Purity and Identity. Rationale: A C18 reverse-phase method is chosen. To ensure sharp peak shape for the amine, an acidic mobile phase is used to fully protonate the nitrogen (

), preventing secondary interactions with residual silanols on the silica backbone.

Chromatographic Conditions

- System: HPLC with Photodiode Array (PDA) and Single Quadrupole MS (ESI+).
- Column: C18 Endcapped (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge),

- Mobile Phase A: 0.1% Formic Acid in Water (pH 2.7).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 1.0 mL/min.^[1]
- Column Temp: 30°C.
- Injection Volume: 5-10 L.
- Detection:
 - UV: 280 nm (Quantification), 200-400 nm (Scan).
 - MS: ESI Positive Mode, Scan range 100–500 m/z.

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibrate (Polar impurities elute)
2.0	5	Isocratic Hold
15.0	90	Linear Gradient (Elution of MEMPA)
18.0	90	Wash
18.1	5	Re-equilibration
23.0	5	Stop

Data Interpretation & Self-Validation

- Retention Time: Expect MEMPA to elute between 8–12 minutes. The PEG chain makes it elute earlier than the non-PEGylated analog (cresidine) due to increased polarity.

- MS Confirmation: Look for
 -
 - Formula:
 - Molecular Weight: 225.28 g/mol
 - Target Ion: 226.3 m/z.
- Common Impurities:
 - Precursor: 2-Nitro-equivalent (check UV spectra; nitro groups absorb strongly at 254/350 nm).
 - Hydrolysis Product: 2-Hydroxy-5-methylaniline (if ether cleavage occurs).

Protocol B: Nuclear Magnetic Resonance (NMR)

Objective: Structural Verification (Topology). Rationale: HPLC confirms purity, but only NMR can confirm the connectivity of the ether linkage and the integrity of the PEG chain.

Sample Preparation

- Solvent: DMSO-
(Preferred for polar anilines) or
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- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm).

Expected Chemical Shifts (¹H NMR, 400 MHz)

Region	(ppm)	Multiplicity	Integration	Assignment
Aromatic		Multiplet	3H	Aromatic ring protons (1,2,4-pattern).
Amine		Broad Singlet	2H	(Exchangeable with).
Ether (Core)		Triplet	2H	(Deshielded by aryl ring).
Ether (PEG)		Multiplet	6H	(PEG backbone).
Methoxy		Singlet	3H	Terminal .
Methyl		Singlet	3H	(Tolyl methyl).

Diagnostic Check: The ratio of the Methyl singlet (3H) to the Methoxy singlet (3H) must be exactly 1:1. Deviation indicates contamination with non-PEGylated material or solvent.

Protocol C: Non-Aqueous Titration

Objective: Quantitative Assay (% w/w). Rationale: HPLC gives purity (% area), but not potency. Since MEMPA is a weak base, aqueous titration is inaccurate. Non-aqueous titration in glacial acetic acid enhances the basicity of the amine, allowing for a sharp endpoint.

Reagents & Apparatus

- Titrant: 0.1 N Perchloric Acid () in Glacial Acetic Acid.
- Solvent: Glacial Acetic Acid (anhydrous).[\[2\]](#)

- Indicator: Crystal Violet (0.1% w/v in acetic acid) or Potentiometric Electrode (Glass/Calomel).

Procedure

- Accurately weigh

of MEMPA into a clean 250 mL flask.

- Dissolve in 50 mL of Glacial Acetic Acid.

- Add 2 drops of Crystal Violet indicator.

- Titrate with 0.1 N

until the color changes from Violet to Blue-Green (or determine inflection point potentiometrically).

- Blank Determination: Perform a titration on 50 mL solvent without sample.

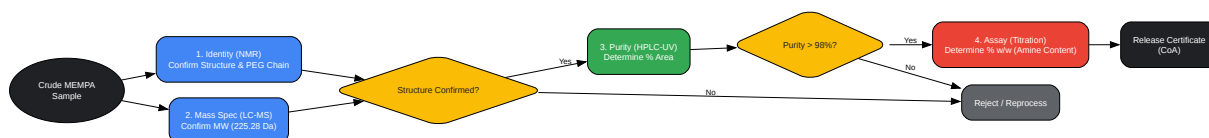
Calculation

- : Volume of titrant (mL)
- : Normality of titrant (0.1 N)
- : Molecular Weight (225.28 g/mol)
- : Weight of sample (g)

Visualization of Analytical Workflow

Characterization Logic Flow

The following diagram illustrates the decision matrix for characterizing MEMPA, ensuring no critical quality attribute is overlooked.

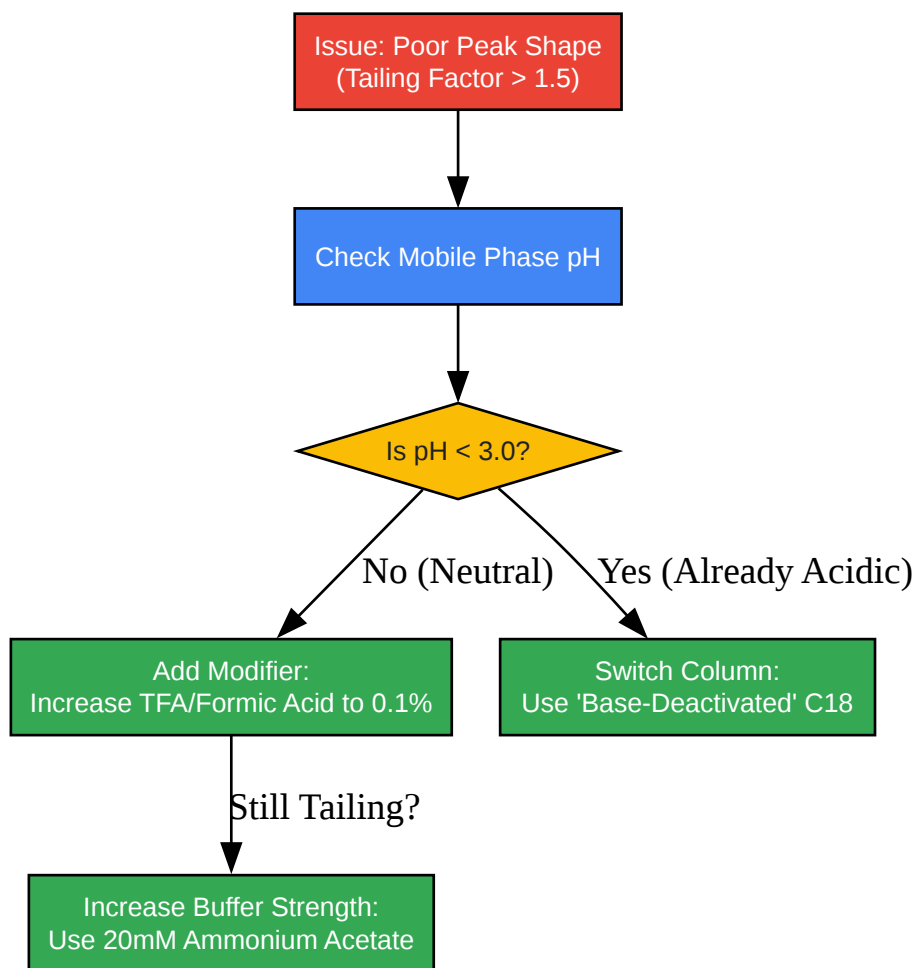


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Caption: Sequential workflow for full characterization. Identity must be established before quantitative assay.

HPLC Troubleshooting Decision Tree

Anilines often cause peak tailing. This diagram guides the optimization process.



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Caption: Logic for resolving amine-silanol interactions in HPLC method development.

References

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